

Alfentanil: Pharmacology and Safety Profile

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Compound Focus: Noralfentanil

CAS No.: 61086-18-8

Cat. No.: S581601

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Alfentanil is a synthetic, short-acting opioid analgesic and a derivative of fentanyl. The following table summarizes its key characteristics based on the information found [1].

Aspect	Description
Classification	Synthetic opioid analgesic, small-molecule derivative of fentanyl [1].
Mechanism of Action	Agonist of the μ-opioid receptor (a G-protein coupled receptor). Binding inhibits pain signal transmission, causing analgesia, euphoria, and respiratory depression [1].
Primary Toxicity	Respiratory depression is the most significant and potentially life-threatening acute toxicity, common to all fentanyl-related opioids [2] [3] [1].
Metabolism	Extensive hepatic metabolism, primarily via the CYP3A4 enzyme [1].
Elimination Half-Life	1.5 to 1.8 hours [1].
Protein Binding	92% [1].
Excretion	Primarily renal; ~1% of unchanged drug excreted in urine [1].

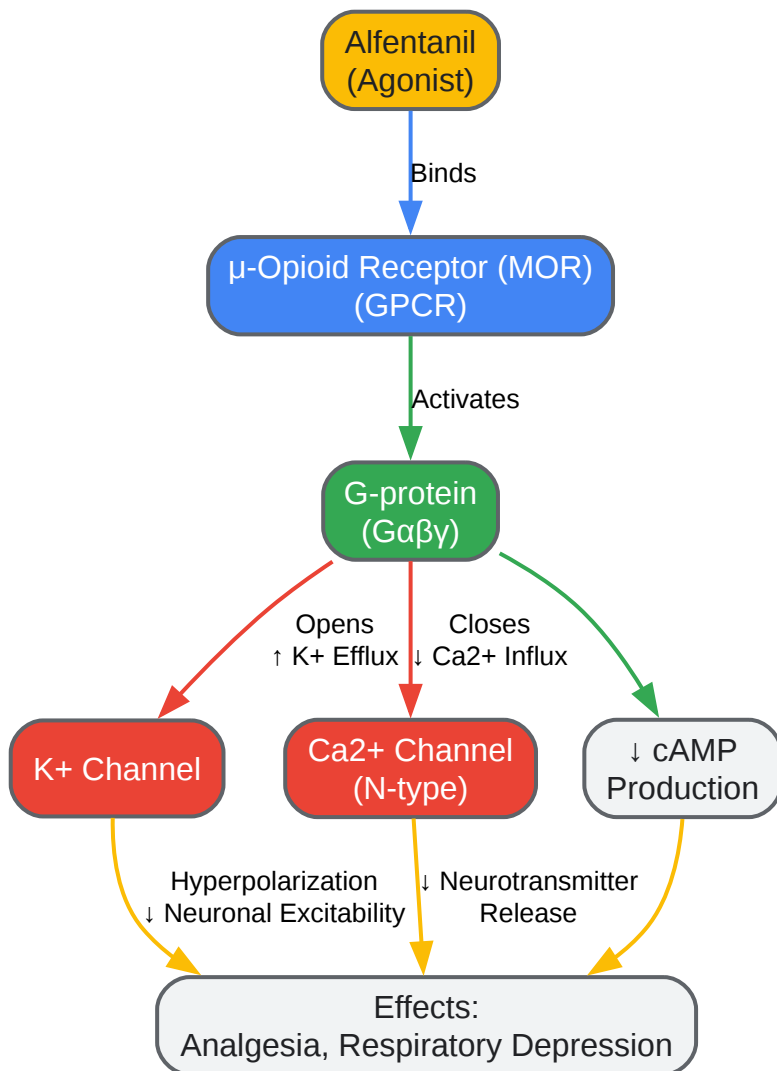
Research Context for Fentanyl Analogs

The lack of specific data on **Noralfentanil** is not surprising. Research indicates that the market for new synthetic opioids (NSOs) is dynamic, with new "fentalogs" appearing rapidly [4]. Much of the current understanding of these compounds comes from **post-mortem toxicology** findings, and analytical reference standards for new analogs are often not commercially available, posing a challenge for researchers [5] [6].

For a compound like **Noralfentanil**, its toxicity would be anticipated based on the known metabolism of other fentanyl analogs. Metabolism generally involves reactions like **hydroxylation, N-dealkylation, and O-dealkylation** [4]. The resulting metabolites can have varying levels of opioid activity, which is crucial for interpreting intoxication cases [4].

How I Can Assist Your Research

While I could not find data on **Noralfentanil**, I can still help you create visualizations for your research on related compounds. Below is an example of a signaling pathway diagram for Alfentanil using Graphviz DOT language, which you can adapt.



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Diagram: Proposed μ-opioid receptor signaling pathway for Alfentanil-mediated cellular effects.

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References

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